

Proper Disposal of Propachlor: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Propachlor**
Cat. No.: **B1678252**

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This document provides essential safety and logistical information for the proper disposal of **propachlor**, a discontinued and hazardous herbicide. The following procedures are designed for researchers, scientists, and drug development professionals to ensure the safe and compliant management of **propachlor** waste.

Propachlor is recognized as a carcinogenic compound with the potential for DNA damage and reproductive toxicity.^{[1][2][3]} It is classified as harmful if swallowed, toxic in contact with skin, a serious eye irritant, and may cause an allergic skin reaction.^[4] Furthermore, **propachlor** is very toxic to aquatic life with long-lasting effects.^{[4][5]} Due to these hazards, it is imperative that **propachlor** and its containers are handled and disposed of with strict adherence to safety protocols and regulatory requirements.

Immediate Safety and Handling Precautions

When handling **propachlor**, always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, eye protection, and protective clothing.^{[4][6]} All handling should be conducted in a well-ventilated area or a chemical fume hood.^[6] Avoid the generation of dust if handling the solid form.^[4]

In case of a spill, isolate the area. For small spills, absorb the material with an inert substance (e.g., sand or earth) and collect it in a sealable container for disposal.^{[3][7]} Do not allow **propachlor** to enter drains or waterways.^[4]

Regulatory Framework

In the United States, the disposal of pesticides like **propachlor** is governed by the Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) and the Resource Conservation and Recovery Act (RCRA).^[8] Once a pesticide is designated for disposal, it is considered waste and falls under RCRA regulations, which may classify it as hazardous waste.^[8] It is crucial to note that state and local regulations can be more stringent than federal laws.^{[9][10]}

Step-by-Step Disposal Procedures

The primary and most recommended course of action for unused **propachlor** is to seek an alternative use or to return it to the manufacturer.^[2] If these options are not feasible, the following step-by-step disposal plan should be implemented:

Step 1: Consult the Product's Safety Data Sheet (SDS) and Label

The original product label and SDS are the first points of reference for disposal instructions under the "Storage and Disposal" section.^{[9][10]}

Step 2: Determine if On-site Use is Possible

For small, unused quantities, the preferred method is to use the chemical for its intended purpose as directed on the label.^{[9][10]}

Step 3: Contact Your Institution's Environmental Health and Safety (EHS) Office

Your EHS office will provide specific guidance on hazardous waste management and disposal procedures that are compliant with your institution's policies and local regulations.

Step 4: Identify a Licensed Hazardous Waste Disposal Service

If direct use or return is not possible, **propachlor** must be disposed of through a licensed hazardous waste disposal service. Many states offer "Clean Sweep" programs for the collection of unwanted agricultural pesticides.^[8] For laboratory-scale waste, your institution's EHS office will have contracted services for hazardous waste disposal.

Step 5: Prepare for Transport and Disposal

- Keep in Original Container: Store the **propachlor** in its original, clearly labeled container.[9]
- Secure Packaging: Ensure the container is tightly sealed and not leaking. For transport, place the container in a secondary, larger container to prevent spills.[9]
- Documentation: Complete all necessary hazardous waste manifests or internal tracking forms as required by your institution and the disposal service.

Step 6: Disposal of Empty Containers

Empty **propachlor** containers must also be handled properly to avoid environmental contamination.

- Triple Rinse: Fill the container one-quarter full with water, securely close the lid, and shake. Empty the rinse water (rinsate) into a container for proper disposal as hazardous waste. Repeat this process two more times.[11]
- Puncture the Container: After triple rinsing, puncture the container to prevent reuse.[11]
- Dispose with Regular Waste: The triple-rinsed and punctured container can typically be disposed of in the regular trash, but confirm this with your local waste management authority. [11]

Chemical Degradation Methods (Investigational)

While high-temperature incineration is the most effective method for destroying organochlorine pesticides like **propachlor**, it is often not feasible for small laboratory quantities.[12] Research has suggested chemical degradation methods, though practical, validated protocols for **propachlor** are not widely established. **Propachlor** is known to be unstable in acidic environments and is hydrolyzed by strong acids and bases.[7][12] Any attempt at chemical degradation should be considered an experimental procedure and performed with extreme caution by trained personnel.

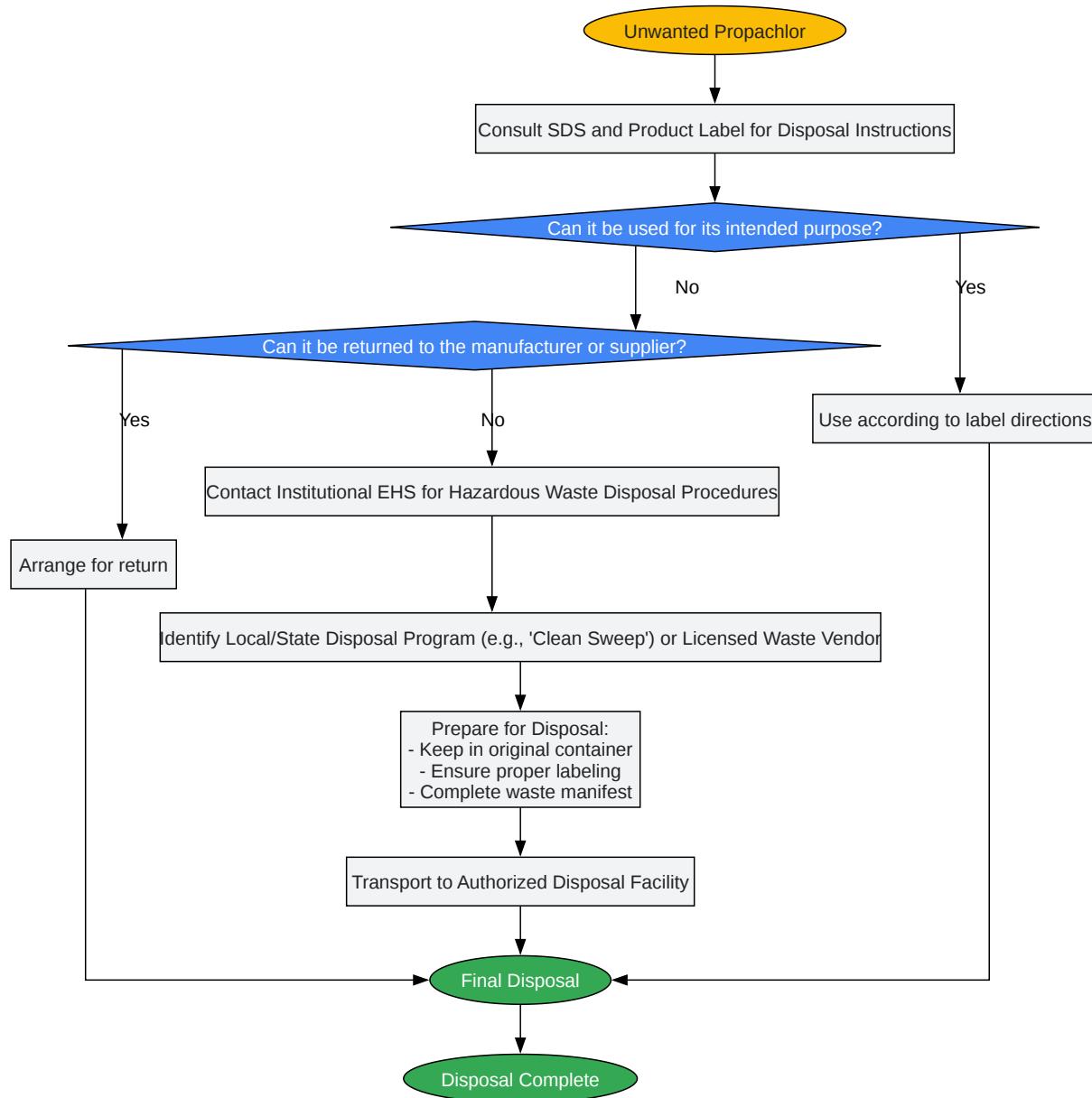
Quantitative Data for Propachlor

The following table summarizes key quantitative data for **propachlor**, providing context for its hazardous nature and environmental impact.

Parameter	Value	Reference(s)
Chemical Formula	$C_{11}H_{14}ClNO$	[2]
Molecular Weight	211.69 g/mol	[2]
Physical State	Light tan solid	[2] [7]
Melting Point	77 °C	[13]
Water Solubility	580 mg/L at 20 °C	[13]
Oral Toxicity (LD50, rat)	290 mg/kg (for propachlor)	[3]
Environmental Detection	0.02-3.5 ppb in some wells	[14]

Propachlor Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **propachlor**.

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Caption: Logical workflow for the proper disposal of **propachlor**.

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